

Advanced Strategies for Identification and Sourcing of Functionalized Indole Intermediates

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Compound of Interest

Compound Name: 2-[2-(Bromomethyl)phenyl]-5-nitro-1H-indole

CAS No.: 915977-45-6

Cat. No.: B12616272

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Focus Molecule: 2-[2-(Bromomethyl)phenyl]-5-nitro-1H-indole

Executive Summary: The "Hidden" Scaffold

The molecule **2-[2-(Bromomethyl)phenyl]-5-nitro-1H-indole** (CAS 915977-45-6) represents a critical, high-value intermediate in the synthesis of fused polycyclic heteroaromatics, specifically indolo[2,1-a]isoquinolines. These fused systems are gaining traction in medicinal chemistry for their potential as NorA efflux pump inhibitors (e.g., in *Staphylococcus aureus*) and anticancer agents.

However, direct sourcing of this specific brominated intermediate is often challenging due to its inherent reactivity (benzylic bromide) and stability issues. Experienced medicinal chemists rarely search for this unstable intermediate directly; instead, they target its stable 2-(2-methylphenyl) precursor or synthesize it in situ.

This guide provides a comprehensive workflow for identifying, sourcing, and synthesizing this target and its analogs, moving beyond simple CAS lookups to actionable synthetic strategy.

Structural Analysis & Target Identification

The Core Target

- Chemical Name: **2-[2-(Bromomethyl)phenyl]-5-nitro-1H-indole**
- CAS Number: 915977-45-6
- Molecular Formula: $C_{15}H_{11}BrN_2O_2$
- Molecular Weight: 331.17 g/mol
- Key Reactivity:
 - Bromomethyl Group (-CH₂Br): Highly reactive electrophile. Susceptible to hydrolysis (to alcohol) or nucleophilic attack. This is the "warhead" for cyclization.
 - 5-Nitro Group (-NO₂): Electron-withdrawing group that modulates the indole's electronics and serves as a handle for further functionalization (e.g., reduction to amine).
 - Indole N-H: The nucleophile that typically attacks the bromomethyl group (intramolecularly) to form the tetracyclic core.

Strategic Analogs & Precursors

To build a robust library, researchers should not limit searches to the exact match. The following analogs and precursors are critical for establishing a structure-activity relationship (SAR):

Compound Class	Key Feature	Strategic Value	CAS Number (Example)
Direct Precursor	2-(2-Methylphenyl)-5-nitro-1H-indole	Stable starting material for bromination.	Search by Structure (See Sect. 4)
N-Methyl Analog	1-Methyl-2-(2-bromomethylphenyl)-5-nitroindole	Prevents N-cyclization; forces C3-cyclization or intermolecular reaction.	832102-10-0 (Generic analog)
Non-Nitro Analog	2-[2-(Bromomethyl)phenyl]-1H-indole	Standard core for general reactivity studies.	103964-75-0 (Approx.)
Fused Product	5-Nitroindolo[2,1-a]isoquinoline	The cyclized end-product.	Result of intramolecular alkylation

Advanced Search Methodologies

The "Instability Paradox" in Database Searching

Commercial databases (SciFinder, Reaxys, eMolecules) often have poor stock availability for benzylic bromides because they degrade on the shelf.

- Expert Insight: Do not rely solely on the CAS 915977-45-6. If the exact match is "Out of Stock," pivot immediately to the Methyl Precursor.

Substructure Search Strategy

When using Reaxys or SciFinder, use the following Markush logic to find relevant analogs:

- Draw the Core: Indole ring + 2-Phenyl ring.
- Lock Position 2 (Phenyl): Add a methyl or bromomethyl group at the ortho position of the phenyl ring.

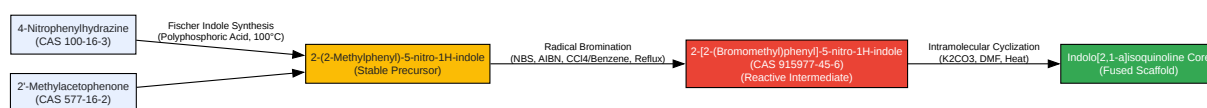
- Variable Substituent: Allow Position 5 on the indole to be -NO₂, -H, -F, -OMe (to expand SAR).
- Refine by Availability: Filter results by "Commercial Availability" to identify purchasable building blocks.

Synthesis & Sourcing Workflow

Since the brominated target is often unstable, the most reliable route is to source the stable 2-(2-methylphenyl) precursor and brominate it immediately before use.

Strategic Synthesis Diagram

The following diagram illustrates the logical flow from commercially available raw materials to the final fused ring system.



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Figure 1: Synthetic pathway from commodity chemicals to the target fused system.

Detailed Experimental Protocol (Self-Validating)

Step 1: Synthesis of the Methyl Precursor

- Reaction: Fischer Indole Synthesis.[1]
- Reagents: 4-Nitrophenylhydrazine hydrochloride (1.0 eq), 2'-Methylacetophenone (1.0 eq).
- Solvent/Catalyst: Polyphosphoric acid (PPA) or AcOH/H₂SO₄.
- Procedure:
 - Mix hydrazine and ketone in PPA.

- Heat to 100-110°C for 2-3 hours. Monitor by TLC (disappearance of hydrazine).
- Pour onto crushed ice. The solid precipitate is the crude indole.
- Validation: ^1H NMR should show a singlet for the methyl group (~2.4 ppm) and the characteristic indole NH (~11 ppm).

Step 2: Radical Bromination (The Critical Step)

- Reagents: 2-(2-Methylphenyl)-5-nitro-1H-indole (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), AIBN (0.1 eq).
- Solvent: CCl_4 or Benzene (anhydrous). Note: Benzotrifluoride is a greener alternative.
- Procedure:
 - Dissolve precursor in solvent under Argon.
 - Add NBS and AIBN.
 - Reflux until the starting material is consumed (TLC).
 - Critical Check: Do not over-react; benzylic bromides can undergo double bromination.
 - Filter off succinimide byproduct while hot. Evaporate solvent.
 - Handling: Use immediately or store at -20°C under inert gas.

Safety & Handling of Benzylic Bromides

Hazard Identification:

- Lachrymator: **2-[2-(Bromomethyl)phenyl]-5-nitro-1H-indole** is a potent lachrymator (tear gas effect).
- Alkylating Agent: Highly reactive toward DNA/proteins. Handle with extreme caution.

Protocol:

- Engineering Controls: All weighing and transfers must occur inside a functioning fume hood.
- PPE: Double nitrile gloves, lab coat, and safety goggles.
- Decontamination: Quench glassware and spills with a 10% solution of sodium thiosulfate or dilute ammonia to destroy the alkylating bromide.

References

- Molaid Chemical Database. 2-(2-bromomethylphenyl)-5-nitro-1H-indole (CAS 915977-45-6). [\[Link\]](#)
- Ball, A. R., et al. (2009). Conjugation of the NorA substrate berberine and the NorA inhibitor 5-nitro-2-phenyl-1H-indole via a methylene ether linking group. *Bioorganic & Medicinal Chemistry Letters*. (Describes the specific application of the target molecule). [\[Link\]](#)
- PubChem. 2-bromo-5-nitro-1H-indole (Analog Reference). [\[Link\]](#)
- Royal Society of Chemistry. Synthesis of indolo[2,1-a]isoquinoline derivatives via visible-light-induced radical cascade cyclization reactions. [\[Link\]](#)

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Sources

- 1. 3-methyl-2-phenyl-1-substituted-indole derivatives as indomethacin analogs: design, synthesis and biological evaluation as potential anti-inflammatory and analgesic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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